

Navigating the Safe Disposal of hCAII-IN-9: A Procedural Guide

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Compound of Interest

Compound Name: hCAII-IN-9

Cat. No.: B11929029

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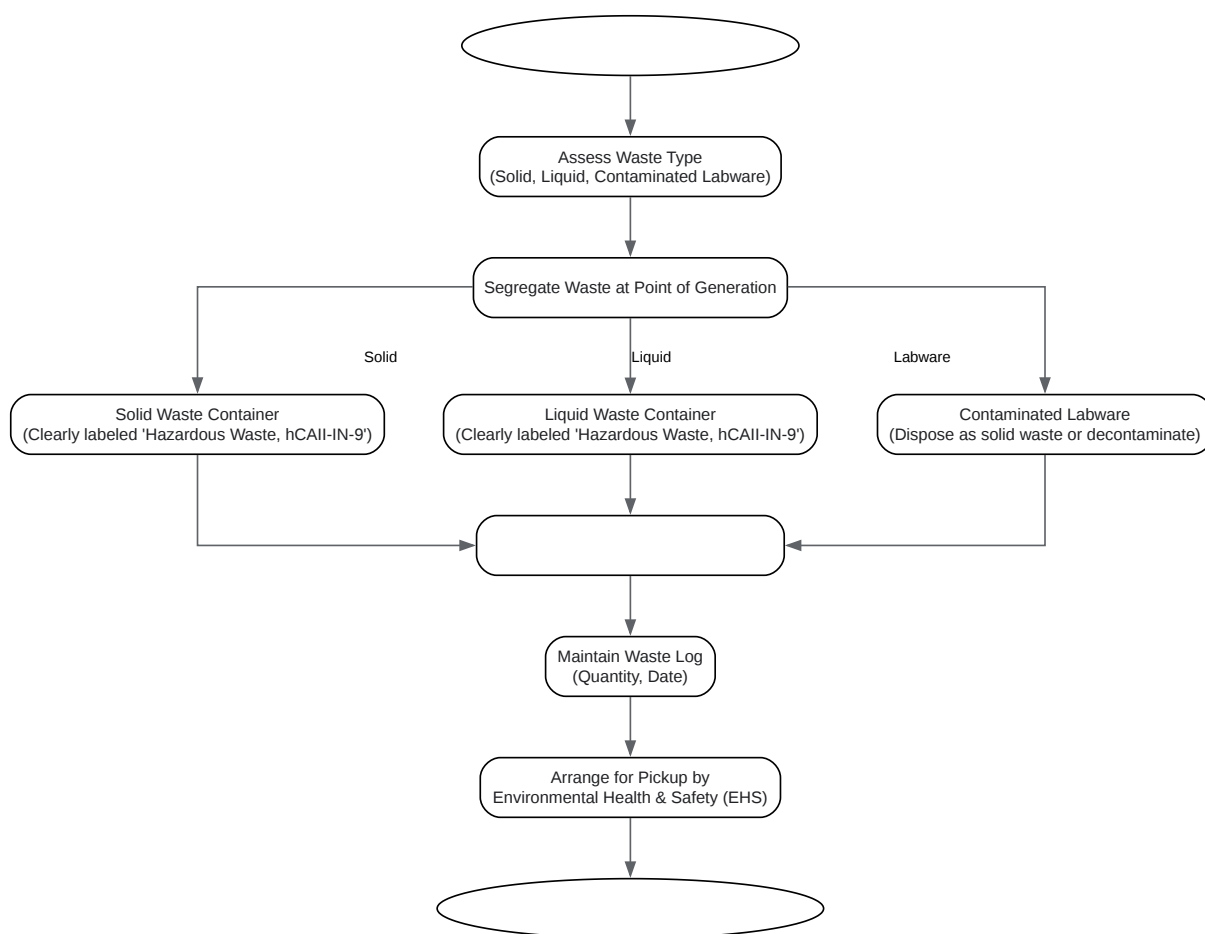
For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental stewardship. This guide provides essential, step-by-step procedures for the proper disposal of **hCAII-IN-9**, a potent carbonic anhydrase inhibitor. In the absence of a specific Safety Data Sheet (SDS) for **hCAII-IN-9**, this document offers guidance based on its chemical structure and established protocols for similar compounds.

Chemical Profile of hCAII-IN-9

Property	Value	Source
Molecular Formula	C15H16ClN3O5S2	[1]
Molecular Weight	433.90 g/mol	[1]
Chemical Structure	Contains two sulfonamide groups and a chlorinated benzene ring.	[1]
Known Hazards	Specific hazards are not fully characterized. However, the presence of sulfonamide and a chlorinated aromatic structure suggests it should be handled as a potentially hazardous substance.	
Primary Disposal Route	Incineration by a licensed hazardous waste disposal service.	[2]

Disposal Workflow

The proper disposal of **hCAII-IN-9** is a critical process that ensures the safety of laboratory personnel and the protection of the environment. The following diagram outlines the logical workflow for this procedure.



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References

- 1. hCAII-IN-9 - Immunomart [immunomart.com]
- 2. benchchem.com [benchchem.com]
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